Application Note: Integrated Quality Control Strategies for (4-(Trifluoromethoxy)phenyl)urea

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Compound of Interest

Compound Name:	*(4-(Trifluoromethoxy)phenyl)urea*
CAS No.:	*82971-90-2*
Cat. No.:	*B1306098*

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Executive Summary

Compound: **(4-(Trifluoromethoxy)phenyl)urea** CAS: 82971-90-2 Application: Key intermediate for urea-based kinase inhibitors (e.g., Sorafenib, Regorafenib) and pesticide metabolites (Indoxacarb). Critical Quality Attributes (CQAs): Assay (>98.0%), Genotoxic Impurity Control (4-(trifluoromethoxy)aniline), and Fluorine Content Identity.

This guide details a multi-modal analytical protocol designed to ensure the integrity of **(4-(Trifluoromethoxy)phenyl)urea**. Unlike standard urea analysis, the presence of the trifluoromethoxy ($-OCF_3$) group dictates specific chromatographic retention behaviors and offers a unique spectroscopic handle via ^{19}F-NMR. This protocol synthesizes HPLC-UV purity analysis with trace LC-MS quantification of potentially genotoxic aniline precursors.

Structural Analysis & Impurity Profiling

Understanding the synthesis pathway is critical for predicting impurities. This compound is typically synthesized via the hydrolysis of 4-(trifluoromethoxy)phenyl isocyanate or the reaction of 4-(trifluoromethoxy)aniline with potassium cyanate.

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Critical Impurities

Impurity Name	Structure Note	Origin	Detection Strategy
Impurity A	4-(Trifluoromethoxy)aniline	Starting Material / Degradant	LC-MS (Trace/Genotoxic)
Impurity B	1,3-bis(4-(trifluoromethoxy)phenyl)urea	Symmetrical Dimer	HPLC-UV (Late eluting)
Impurity C	2-(Trifluoromethoxy)phenylurea	Regioisomer (Ortho)	^{1}H-NMR (Coupling constants)

DOT Diagram: Analytical Decision Tree

The following workflow illustrates the logic for batch release based on impurity thresholds.

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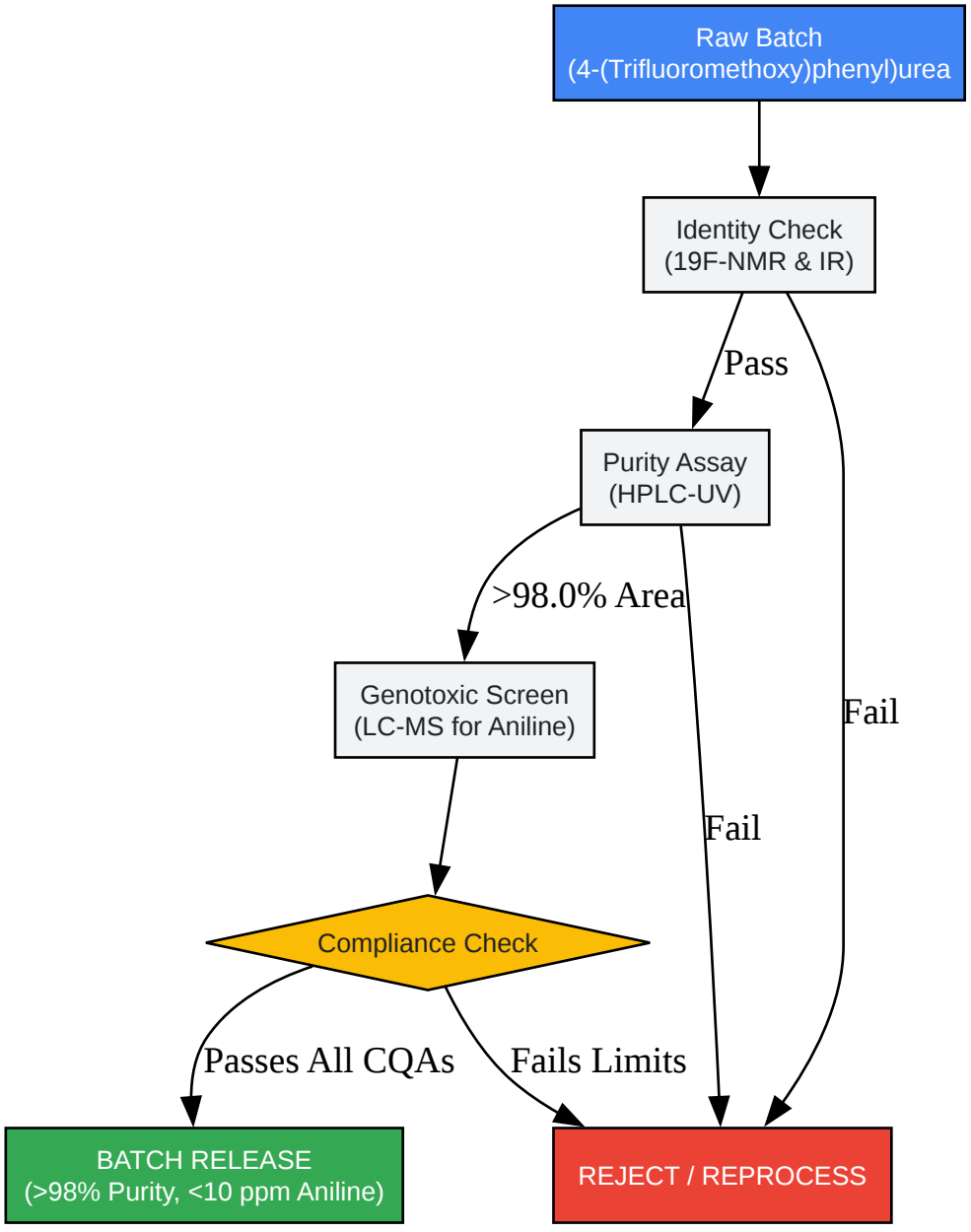

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Figure 1: Analytical workflow for batch release, prioritizing identity confirmation before quantitative purity and trace impurity analysis.

Protocol A: HPLC-UV Purity & Assay

Objective: Quantification of the main peak and detection of the symmetrical urea dimer (Impurity B). Rationale: The -OCF_3 group increases lipophilicity significantly compared to

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unsubstituted phenylureas. A standard C18 column is sufficient, but a gradient is required to elute the highly retained dimer.

Chromatographic Conditions

- Instrument: HPLC with Diode Array Detector (DAD)
- Column: C18 End-capped (e.g., Zorbax Eclipse Plus C18), 150 x 4.6 mm, 3.5 µm.
- Mobile Phase A: 0.1% Phosphoric Acid in Water (Suppresses silanol activity/tailing).
- Mobile Phase B: Acetonitrile (ACN).
- Flow Rate: 1.0 mL/min.[1]
- Column Temp: 30°C.
- Detection:
  - 258 nm (Quantification of Urea).[2]
  - 226 nm (Enhanced sensitivity for Aniline impurity).

Gradient Program

Time (min)	% Mobile Phase A	% Mobile Phase B	Event
0.0	90	10	Equilibration
2.0	90	10	Isocratic hold (Polar impurities)
15.0	20	80	Linear Gradient
20.0	20	80	Wash (Elute Dimer)
20.1	90	10	Re-equilibration
25.0	90	10	End

Sample Preparation[3][4][5][6]

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- Diluent: ACN:Water (50:50).[3]
- Standard Prep: Dissolve 25 mg Reference Standard in 25 mL diluent (1.0 mg/mL). Sonicate for 5 mins.
- Sample Prep: Accurately weigh 25 mg sample into 25 mL flask. Dissolve in diluent.

System Suitability Criteria (SST):

- Tailing Factor (Main Peak): < 1.5
- Resolution (Aniline vs. Urea): > 2.0
- RSD (n=5 injections): < 1.0%

Protocol B: Trace Analysis of 4-(Trifluoromethoxy)aniline (LC-MS)

Objective: Quantify the genotoxic precursor at ppm levels. Rationale: UV detection at 226 nm is often insufficient for trace analysis (<0.05%) due to matrix interference. Single Quadrupole MS (SIM mode) provides the necessary specificity.

Methodology

- Mode: Electrospray Ionization (ESI), Positive Mode.
- SIM Target:m/z 178.1 $[M+H]^+$ (Aniline).
- Mobile Phase Modifier: Replace Phosphoric Acid with 0.1% Formic Acid (Volatile buffer required for MS).
- Limit of Quantitation (LOQ): Target 10 ppm relative to the main peak.

Note on Causality: The aniline impurity is significantly more basic than the urea. In acidic mobile phases (Formic acid), it will be fully protonated, ensuring high sensitivity in ESI+ mode.

Protocol C: Structural Identification (^{19}F-NMR)

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Objective: Unequivocal identification of the trifluoromethoxy group. Rationale: ^{1}H-NMR is crowded in the aromatic region. ^{19}F-NMR provides a clean, singlet signal that confirms the integrity of the -OCF_3 group without interference from hydrocarbon contaminants.

Experimental Setup

- Solvent: DMSO-d_6 (Required to visualize the urea -NH protons, which exchange/disappear in MeOD or D_2O).
- Internal Standard: α,α,α-Trifluorotoluene (if quantitative NMR is desired).

Expected Shifts (δ ppm)

- ^{1}H-NMR (400 MHz, DMSO-d_6):
  - δ 8.65 (s, 1H): Urea -NH- (Attached to ring).
  - δ 7.45 (d, 2H): Aromatic protons (Ortho to urea).
  - δ 7.20 (d, 2H): Aromatic protons (Meta to urea).
  - δ 5.85 (s, 2H): Urea -NH_2 (Terminal).
- ^{19}F-NMR (376 MHz, DMSO-d_6):
  - δ -57.5 ppm (s, 3F): -OCF_3 singlet. (Distinct from -CF_3 which usually appears around -62 ppm).

Logic of Method Validation (ICH Q2 R1)

To ensure trustworthiness, the HPLC method must be validated. The following diagram explains the dependency of validation parameters.

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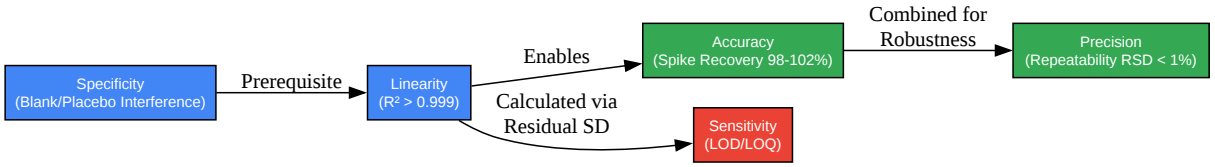

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Figure 2: Interdependency of validation parameters per ICH Q2(R1) guidelines.

Validation Summary Table

Parameter	Acceptance Criteria	Method Note
Specificity	No interference at RT of Urea	Check blank and forced degradation samples.
Linearity	$R^2 \geq 0.999$	Range: 80% to 120% of target concentration.
Accuracy	98.0% - 102.0% Recovery	Spike samples at 50%, 100%, 150%.
Robustness	Resolution > 1.8	Vary Flow (±0.1 mL/min), Temp (±5°C).

References

- PubChem. **(4-(Trifluoromethoxy)phenyl)urea** Compound Summary.[4] National Library of Medicine. [Link]
- ICH. Validation of Analytical Procedures: Text and Methodology Q2(R1). International Council for Harmonisation. [Link]
- CIPAC. 1,3-bis(4-trifluoromethoxyphenyl)urea and 4-(trifluoromethoxy)aniline HPLC Method. Collaborative International Pesticides Analytical Council. [Link] (Note: Generalized reference to phenylurea methods established by CIPAC).

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- SIELC Technologies. 4-(Trifluoromethyl)aniline Analysis. SIELC Application Notes. [Link] (Reference for aniline impurity retention behavior).

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